

Physical Properties of 2-Bromo-1-octene

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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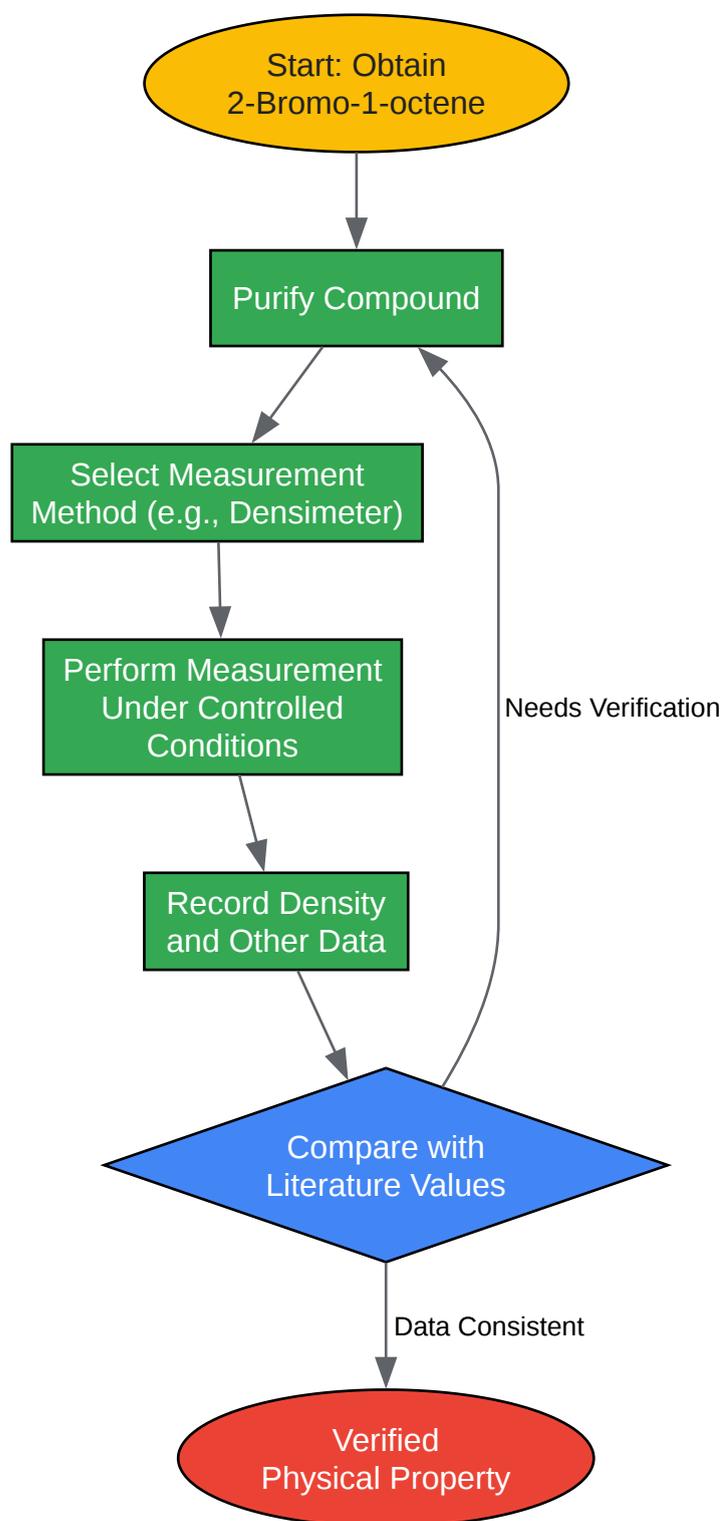
The following table consolidates the key physical property data found for **2-Bromo-1-octene** (CAS #13249-60-0).

| Property | Value | Type / Condition | Source |
|-------------------|-----------------------------------|------------------|-------------|
| Density | 1.133 g/cm ³ | Estimated | [1] |
| Density | 1.1342 g/cm ³ | Estimated | [2] [3] [4] |
| Molecular Formula | C ₈ H ₁₅ Br | - | [1] [2] [3] |
| Molecular Weight | 191.11 g/mol | - | [1] [2] [3] |
| Boiling Point | 183.9°C | at 760 mmHg | [1] |
| Boiling Point | 183.83°C | Estimate | [2] [3] |
| Refractive Index | 1.462 | - | [1] |
| Refractive Index | 1.4073 | Estimate | [2] [3] |

Research Context and Diagram

The search results did not contain specific experimental protocols for determining the density of **2-Bromo-1-octene**. The reported values are consistently listed as estimates in commercial chemical databases, not as experimental results from a scientific paper [1] [2] [3].

Based on standard laboratory practice, the following diagram outlines a general workflow for obtaining and verifying a compound's physical properties. The density would typically be measured experimentally using techniques such as **digital densimetry** or by calculating the mass-to-volume ratio.



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General workflow for obtaining and verifying compound density.

Guidance for Further Research

The available data is limited. For in-depth research, I suggest you:

- **Consult Scientific Journals:** Search specialized databases (e.g., SciFinder, Reaxys) for primary literature that details the synthesis and characterization of **2-Bromo-1-octene**, which may include experimentally measured density.
- **Verify Data Experimentally:** The consistency of the estimated values is a positive indicator, but for critical applications, conducting your own measurement is the most reliable approach.
- **Contact Suppliers:** Reach out to the chemical suppliers listed in the search results (e.g., Matrix Scientific, Rieke Metals) [2] [4], as they may provide a certificate of analysis with measured physical properties.

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrce octene [chemsrc.com]
2. 2-Bromo-1-octene | 13249-60-0 [amp.chemicalbook.com]
3. - 2 - Bromo - 1 | 13249-60-0 octene [chemicalbook.com]
4. 2-Bromo-1-octene CAS#: 13249-60-0 [chemicalbook.com]

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